

Tiamulin In Vitro Susceptibility Testing: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Tiamulin	
Cat. No.:	B153960	Get Quote

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Introduction

Tiamulin is a pleuromutilin antibiotic used exclusively in veterinary medicine to treat a variety of bacterial infections in livestock, particularly swine and poultry. It is highly effective against Gram-positive bacteria, some Gram-negative bacteria, and mycoplasmas. The mechanism of action involves the inhibition of protein synthesis by binding to the 50S ribosomal subunit. Due to the potential for antimicrobial resistance development, robust and standardized in vitro susceptibility testing is crucial for effective clinical use, surveillance, and drug development.

These application notes provide detailed protocols for determining the in vitro susceptibility of bacterial isolates to **tiamulin** using methods standardized by the Clinical and Laboratory Standards Institute (CLSI). The protocols for broth microdilution, agar dilution, and disk diffusion are outlined to ensure accurate and reproducible determination of Minimum Inhibitory Concentrations (MICs) and zone diameters.

Quantitative Data Summary

The following tables summarize the CLSI-recommended quality control (QC) ranges and interpretive criteria (breakpoints) for **tiamulin** susceptibility testing. Adherence to these guidelines is essential for ensuring the accuracy and reproducibility of test results.



Table 1: Quality Control (QC) Ranges for Tiamulin MIC

and Disk Diffusion Testing

Quality Control Strain	Method	QC Range
Staphylococcus aureus ATCC® 29213™	Broth Microdilution (MIC)	0.5 - 2 μg/mL[1][2]
Staphylococcus aureus ATCC® 25923™	Disk Diffusion (30 μg disk)	25 - 32 mm[1][2]
Streptococcus pneumoniae ATCC® 49619™	Broth Microdilution (MIC)	0.5 - 4 μg/mL[1]
Actinobacillus pleuropneumoniae ATCC® 27090™	Broth Microdilution (MIC) in VFM	8 - 32 μg/mL[1]
Broth Microdilution (MIC) in HTM	4 - 32 μg/mL[1]	
Disk Diffusion (30 μg disk)	12 - 18 mm[1]	_

VFM = Veterinary Fastidious Medium; HTM = Haemophilus Test Medium

Table 2: Interpretive Criteria (Breakpoints) for Tiamulin



Pathogen Group	Method	Susceptible (S)	Intermediate (I)	Resistant (R)
Non-fastidious organisms (e.g., Staphylococci) on Mueller- Hinton Agar	Broth Dilution (MIC)	≤ 4 μg/mL[1]	8 - 16 μg/mL	≥ 32 µg/mL[1]
Disk Diffusion (30 μg)	≥ 19 mm[1]	-	≤ 11 mm[1]	
Fastidious organisms (e.g., A. suis, E. rhusiopathiae, S. suis) on enriched Chocolate Mueller-Hinton Agar	Broth Dilution (MIC)	≤ 4 μg/mL[1]	-	≥ 32 μg/mL[1]
Disk Diffusion (30 μg)	≥ 16 mm[1]	-	≤ 8 mm[1]	
Actinobacillus pleuropneumonia e	Broth Dilution (MIC)	≤ 16 μg/mL[3][4]	-	≥ 32 μg/mL[4]
Disk Diffusion (30 μg)	≥ 9 mm[3][4]	-	-	

Experimental Protocols

The following are detailed protocols for performing **tiamulin** in vitro susceptibility testing. These are based on established CLSI standards.

Preparation of Tiamulin Stock Solution

Proper preparation of the antimicrobial stock solution is the first critical step for accurate susceptibility testing.



Materials:

- Tiamulin hydrogen fumarate analytical standard powder
- Sterile distilled water or other appropriate solvent as per manufacturer's instructions
- Sterile tubes (e.g., polypropylene)
- · Calibrated analytical balance
- Vortex mixer

Procedure:

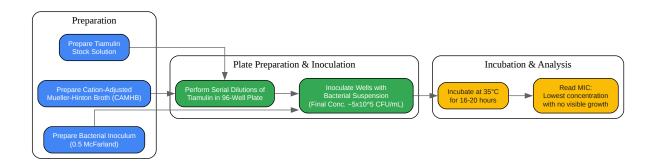
- Determine Potency: Refer to the manufacturer's certificate of analysis for the potency of the tiamulin powder (e.g., in µg/mg).
- Calculate Powder Mass: Calculate the amount of tiamulin powder needed to prepare a stock solution of a specific concentration (e.g., 1280 μg/mL). Use the following formula:
 Weight (mg) = [Volume (mL) x Concentration (μg/mL)] / Potency (μg/mg)
- Weighing: Aseptically weigh the calculated amount of tiamulin powder.
- Dissolving: Add the appropriate volume of sterile distilled water to the powder to achieve the desired stock concentration.
- Mixing: Vortex thoroughly until the powder is completely dissolved.
- Storage: Aliquot the stock solution into sterile, single-use tubes and store at -20°C or below until use. Avoid repeated freeze-thaw cycles.

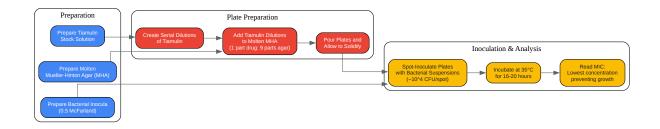
Broth Microdilution MIC Method

This method determines the minimum inhibitory concentration (MIC) of **tiamulin** in a liquid growth medium.

Workflow Diagram:











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